

An In-Depth Technical Guide to 1,8-Dibromoperfluoroctane

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Compound of Interest

Compound Name: **1,8-Dibromoperfluoroctane**

Cat. No.: **B1301197**

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This guide provides detailed information on the molecular properties of **1,8-Dibromoperfluoroctane**, a key compound in various research and development applications. The following sections outline its molecular formula and weight, presented in a clear, tabular format for easy reference by researchers, scientists, and drug development professionals.

Molecular Data Summary

The fundamental molecular characteristics of **1,8-Dibromoperfluoroctane** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value
Molecular Formula	$C_8Br_2F_{16}$ [1] [2] [3] [4]
Molecular Weight	559.87 g/mol [1] [4]
Alternate Molecular Weight	560 g/mol [2] [3]

The slight variation in molecular weight values can be attributed to differences in calculation methods or isotopic composition considerations. For precise analytical work, the value of 559.87 g/mol is commonly referenced.[\[1\]](#)[\[4\]](#)

Logical Relationship of Molecular Properties

The relationship between the compound's name, its elemental composition (formula), and its resulting molecular weight is a foundational concept in chemistry. The following diagram illustrates this logical flow.



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Molecular Property Relationships

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References

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